

Advanced Technical Guide: 2-Formyl-3-iodobenzoic Acid in Drug Discovery

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Formyl-3-iodobenzoic acid

Cat. No.: B13017813

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Executive Summary

In the landscape of advanced active pharmaceutical ingredient (API) synthesis, trifunctional building blocks are highly prized for their ability to undergo orthogonal, chemoselective modifications without the need for cumbersome protecting group strategies. **2-Formyl-3-iodobenzoic acid** (CAS: 1269488-67-6)[1] stands out as a premier scaffold in this category. Featuring a carboxylic acid, an aldehyde, and an aryl iodide within a contiguous 1,2,3-substitution pattern, this compound is an ideal precursor for synthesizing highly functionalized isoindolinones, phthalides, and complex heterocyclic pharmacophores.

This whitepaper provides an in-depth technical analysis of **2-formyl-3-iodobenzoic acid**, bridging the gap between strategic supplier sourcing, rigorous quality control, and field-proven synthetic methodologies.

Structural Profiling and Chemical Causality

The 1,2,3-contiguous substitution pattern of **2-formyl-3-iodobenzoic acid** establishes a highly congested steric microenvironment. The C2-formyl group is flanked by a C1-carboxylic acid and a C3-iodine atom.

The Causality of Reactivity: This proximity is not merely a structural anomaly; it is the chemical causality driving its synthetic utility. The bulky C3-iodine atom forces the C2-formyl carbonyl out of coplanarity with the aromatic ring. This steric torsion disrupts resonance conjugation, thereby increasing the electrophilicity of the aldehyde carbon. Consequently, the formyl group is exceptionally primed for nucleophilic attack by primary amines. Furthermore, the adjacent C1-carboxylic acid acts as a thermodynamic sink; once an imine or amine is formed at C2, intramolecular lactamization is entropically and thermodynamically favored, rapidly yielding a stable 5-membered ring.

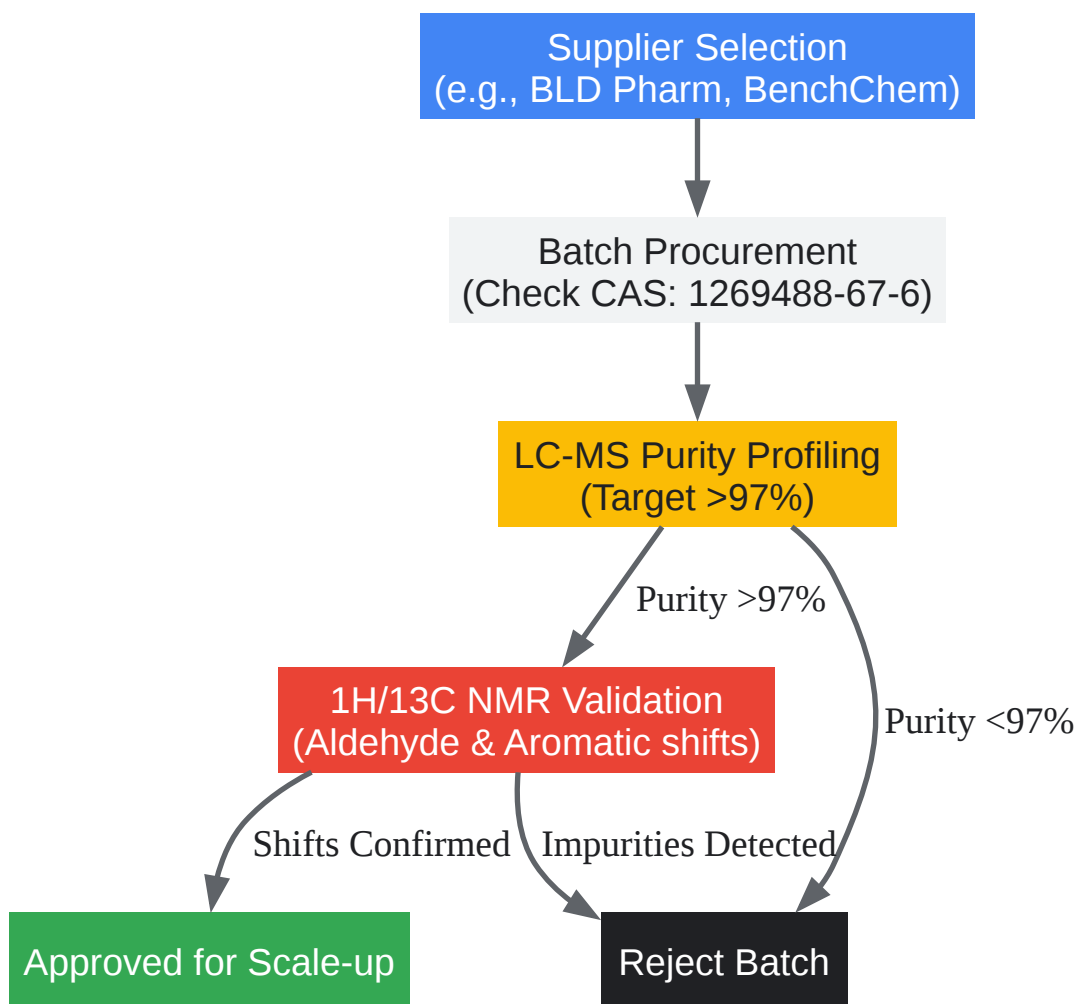
Table 1: Physicochemical and Supply Data

Parameter	Value
Chemical Name	2-Formyl-3-iodobenzoic acid
CAS Registry Number	1269488-67-6[1]
Molecular Formula	C8H5IO3[1]
Molecular Weight	276.03 g/mol [1]
Key Reactive Sites	C1-COOH, C2-CHO, C3-I
Major Global Suppliers	BLD Pharm[1], BenchChem[2], AiFChem[3]
Storage Conditions	2-8°C, inert atmosphere (Argon/N2)[4]

Strategic Sourcing and Supplier Quality Control (QC)

When sourcing **2-formyl-3-iodobenzoic acid** from specialty vendors such as BLD Pharm[1], BenchChem[2], or AiFChem[3], researchers must account for the inherent instability of the formyl group. Aldehydes are highly susceptible to autoxidation via radical pathways, readily converting to the corresponding dicarboxylic acid (3-iodophthalic acid). Consequently, cold-chain transportation and inert atmosphere storage are critical supply chain requirements[4][5].

To ensure reproducibility in GMP or late-stage discovery scale-ups, every procured batch must be subjected to a self-validating quality control workflow.



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Quality control and supplier evaluation workflow for **2-Formyl-3-iodobenzoic acid** batches.

Table 2: Quality Control Validation Metrics

Analytical Method	Target Signal / Metric	Causality for Evaluation
¹ H-NMR (DMSO-d ₆)	~10.2 ppm (s, 1H, CHO)	Confirms an intact formyl group; absence or low integration indicates autooxidation.
LC-MS (ESI+)	m/z 276.9 [M+H] ⁺	Verifies exact mass; crucial for detecting des-iodo impurities (m/z 151.1).
HPLC (UV 254 nm)	>97% Area Under Curve	Ensures batch purity is suitable for sensitive transition-metal catalyzed downstream steps.

Self-Validating Experimental Protocols

The true value of **2-formyl-3-iodobenzoic acid** lies in its capacity for orthogonal functionalization. The following protocol details the synthesis of a highly functionalized 4-iodo-isoindolin-1-one core, a prevalent motif in modern therapeutics (e.g., lenalidomide analogs).

Step 1: Chemoselective Reductive Amination

- Reagents: **2-Formyl-3-iodobenzoic acid** (1.0 eq), Primary Amine (R-NH₂, 1.1 eq), Sodium triacetoxyborohydride (STAB, 1.5 eq), 1,2-Dichloroethane (DCE).
- Causality: STAB is explicitly selected over sodium borohydride (NaBH₄). STAB is a milder reducing agent that selectively reduces the protonated iminium ion intermediate without prematurely reducing the unreacted C2-aldehyde to a benzylic alcohol. This preserves the chemoselectivity of the sequence.
- Validation Checkpoint: Aliquot 10 µL of the reaction matrix, quench with methanol, and analyze via LC-MS. The target is the [M+H]⁺ of the secondary amine intermediate. The complete disappearance of the m/z 276.9 starting material peak validates 100% conversion.

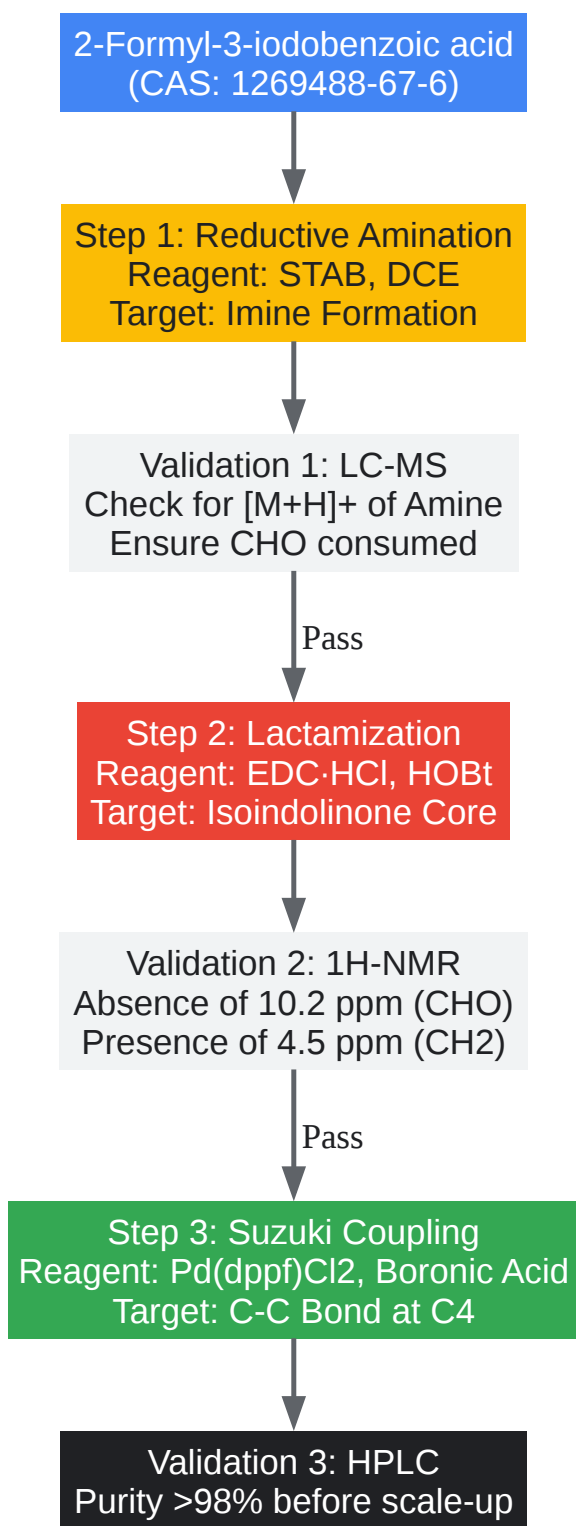
Step 2: Intramolecular Lactamization

- Reagents: EDC·HCl (1.2 eq), HOBt (1.2 eq), DIPEA (2.5 eq), DMF, 25°C for 12 hours.

- **Causality:** The secondary amine generated in Step 1 is positioned perfectly to attack the C1-carboxylic acid. EDC/HOBt activates the acid, preventing epimerization (if chiral amines are used) and driving the formation of the 5-membered lactam ring.
- **Validation Checkpoint:** Post-workup ¹H-NMR must show the complete absence of the characteristic aldehyde singlet (10.2 ppm) and the emergence of a diastereotopic methylene AB system (or singlet, depending on R-group symmetry) around 4.5 ppm, definitively confirming ring closure.

Step 3: Suzuki-Miyaura Cross-Coupling

- **Reagents:** Isoindolinone intermediate (1.0 eq), Aryl Boronic Acid (1.2 eq), Pd(dppf)Cl₂ (0.05 eq), K₂CO₃ (2.0 eq), 1,4-Dioxane/H₂O (4:1), 90°C.
- **Causality:** With the C1 and C2 positions locked into the stable lactam core, the C3-iodine (now position 4 on the isoindolinone ring) is selectively activated by the Palladium catalyst. The bulky dppf ligand facilitates oxidative addition into the sterically hindered C-I bond.
- **Validation Checkpoint:** LC-MS must show the mass shift corresponding to the addition of the aryl group minus the iodine atom.



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Self-validating workflow for orthogonal functionalization of **2-Formyl-3-iodobenzoic acid**.

References

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Sources

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